

2-Chloro-4,6-dimethoxypyridine chemical properties and structure

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Chloro-4,6-dimethoxypyridine

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An In-depth Technical Guide to 2-Chloro-4,6-dimethoxypyrimidine

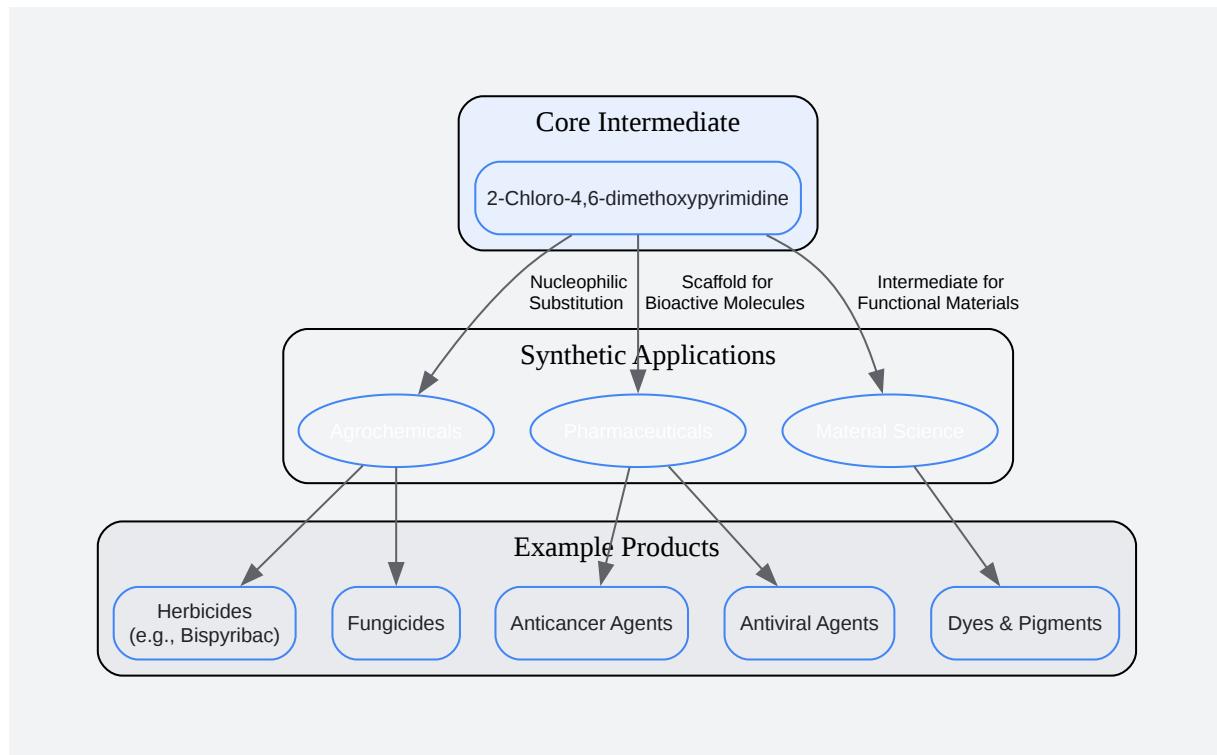
For Researchers, Scientists, and Drug Development Professionals

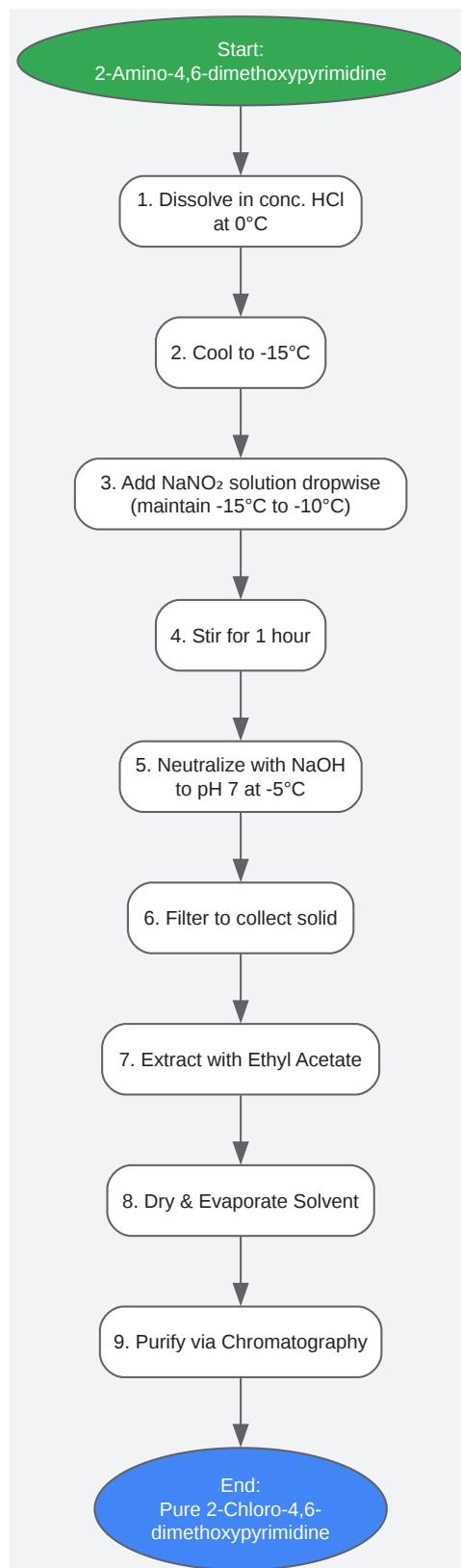
Introduction

2-Chloro-4,6-dimethoxypyrimidine is a versatile heterocyclic compound that serves as a critical intermediate in the synthesis of a wide range of organic molecules. Identified by its CAS Number 13223-25-1, this pyrimidine derivative is particularly significant in the agrochemical and pharmaceutical industries.^{[1][2]} Its unique structure, featuring a reactive chlorine atom and two methoxy groups, allows for diverse chemical modifications, making it an invaluable building block for creating complex, bioactive compounds.^[2] This guide provides a comprehensive overview of its chemical properties, structure, synthesis, and applications, tailored for professionals in research and development.

Chemical Structure and Identifiers

The structure of 2-Chloro-4,6-dimethoxypyrimidine is characterized by a pyrimidine ring substituted with a chlorine atom at the C2 position and two methoxy groups at the C4 and C6 positions.



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References

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- To cite this document: BenchChem. [2-Chloro-4,6-dimethoxypyridine chemical properties and structure]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b011224#2-chloro-4-6-dimethoxypyridine-chemical-properties-and-structure]

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